

An In-depth Technical Guide to Z-D-Orn(boc)-OH

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Compound of Interest

Compound Name: Z-D-Orn(boc)-OH

CAS No.: 98264-52-9

Cat. No.: B556974

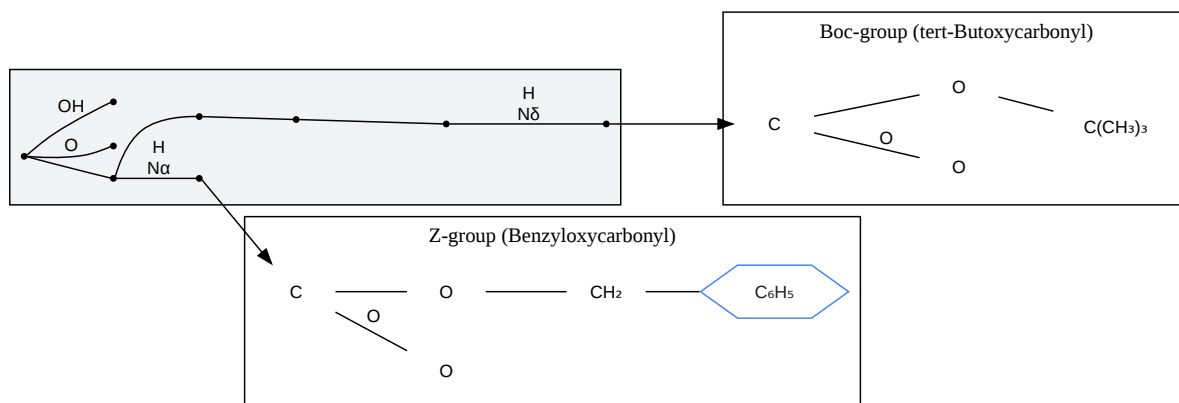
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This guide provides a comprehensive overview of N α -Z-N δ -Boc-D-ornithine (**Z-D-Orn(boc)-OH**), a crucial building block in peptide synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and peptide chemistry.

Chemical Identity and Structure

Z-D-Orn(boc)-OH is a derivative of the non-proteinogenic amino acid D-ornithine. It features two key protecting groups: the benzyloxycarbonyl (Z) group at the alpha-amino position (N α) and the tert-butyloxycarbonyl (Boc) group at the delta-amino position (N δ). This strategic placement of orthogonal protecting groups allows for selective deprotection and controlled peptide chain elongation.

The chemical formula for **Z-D-Orn(boc)-OH** is C₁₈H₂₆N₂O₆[1][2]. Its IUPAC name is (2R)-2-[[[(benzyloxy)carbonyl]amino]-5-[[[(tert-butoxy)carbonyl]amino]pentanoic acid[1].



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Caption: Chemical structure of **Z-D-Orn(boc)-OH**.

Physicochemical Properties

A summary of the key quantitative data for **Z-D-Orn(boc)-OH** is presented below. This information is critical for experimental design, including reaction stoichiometry and analytical characterization.

Property	Value	Source(s)
Chemical Formula	C18H26N2O6	[1][2]
Molecular Weight	366.41 g/mol	[2][3]
CAS Number	98264-52-9	[1][4]
IUPAC Name	(2R)-5-[(2-methylpropan-2-yl)oxycarbonylamino]-2-(phenylmethoxycarbonylamino)pentanoic acid	[1]
Purity	≥98.0% (by TLC)	[2]
Synonyms	Nalpha-Z-Ndelta-Boc-D-ornithine, Na-Z-Nd-Boc-D-ornithine	[1]
InChI Key	RWQCKACYKKSOKK-CQSZACIVSA-N	[1]
SMILES	CC(C)(C)OC(=O)NCCC-- INVALID-LINK-- NC(=O)OCC1=CC=CC=C1	[1]

Application and Experimental Protocol

Z-D-Orn(boc)-OH is primarily utilized in Boc-chemistry for solid-phase peptide synthesis (SPPS)[2]. The Z-group on the N α -terminus is stable to the acidic conditions used for Boc-group removal (e.g., trifluoroacetic acid), while the N δ -Boc group remains protected. This allows for the incorporation of the D-ornithine residue into a peptide sequence with a free delta-amino group for later modification or cyclization after final cleavage and Z-group removal.

This protocol outlines a standard cycle for coupling **Z-D-Orn(boc)-OH** to a growing peptide chain on a solid support (e.g., PAM resin).

1. Resin Preparation and Deprotection:

- Swell the peptide-resin in a suitable solvent like dichloromethane (DCM).

- Remove the N-terminal Boc protecting group from the resin-bound peptide by treating it with a solution of 25-50% trifluoroacetic acid (TFA) in DCM. The initial treatment is for 1-2 minutes, followed by a longer treatment of 20-30 minutes[5].
- Wash the resin thoroughly with DCM, isopropanol, and N,N-dimethylformamide (DMF) to remove residual TFA and byproducts[5].

2. Neutralization:

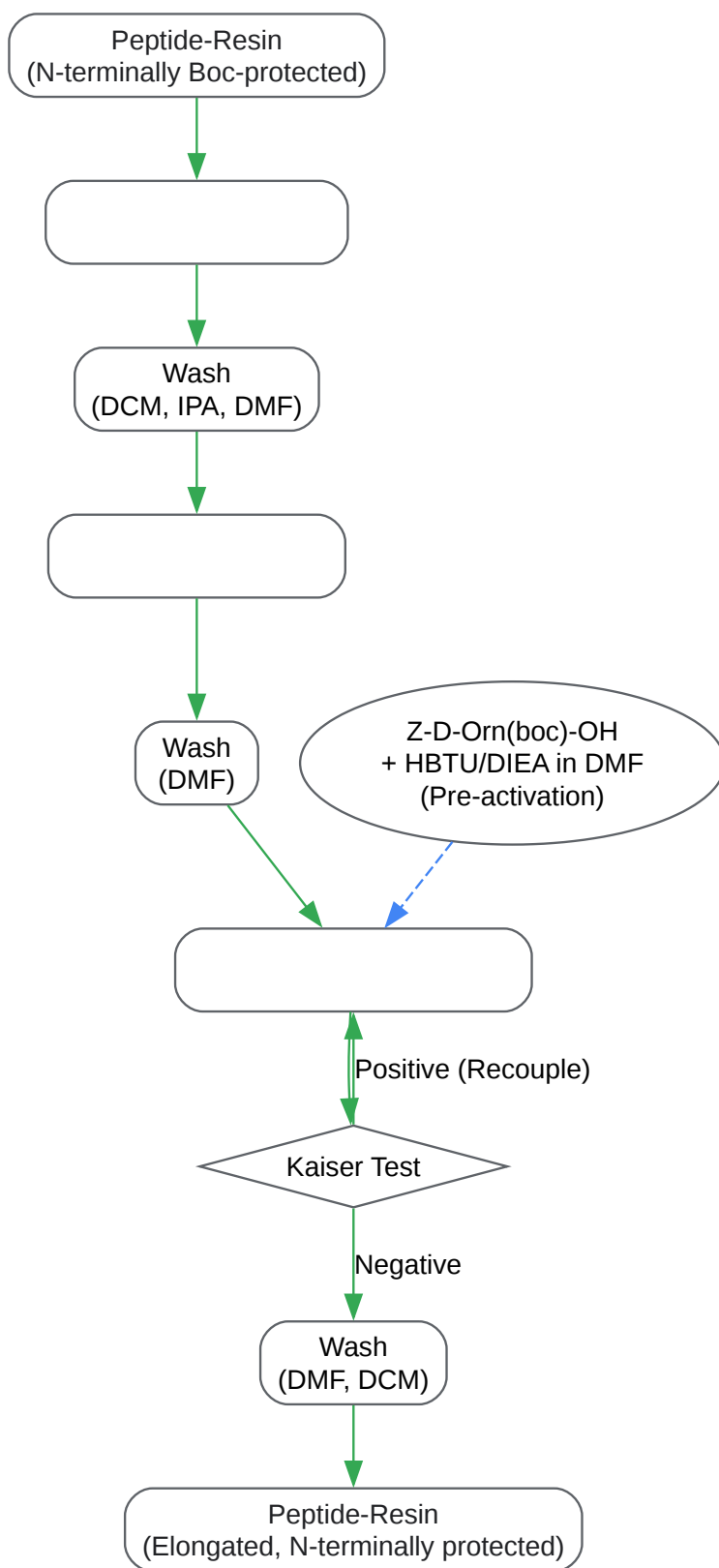
- Neutralize the resulting N-terminal ammonium trifluoroacetate salt on the resin. This is achieved by washing the resin with a 5-10% solution of a non-nucleophilic base, such as N,N-diisopropylethylamine (DIEA), in either DCM or DMF[5][6].
- Wash the resin again with DMF to remove excess base[5].

3. Amino Acid Activation and Coupling:

- In a separate reaction vessel, dissolve **Z-D-Orn(boc)-OH** (2-4 equivalents relative to the resin's substitution level) and a coupling agent like HBTU (2-4 equivalents) in DMF[5]. An additive such as HOBt may also be included to suppress side reactions.
- Add DIEA (4-8 equivalents) to the solution to facilitate the formation of the activated ester[5].
- Add this pre-activated amino acid solution to the neutralized peptide-resin.
- Allow the coupling reaction to proceed for 1-2 hours with agitation[5].
- Monitor the completion of the reaction using a qualitative method, such as the Kaiser test[5]. A negative Kaiser test (resin beads remain colorless) indicates a complete reaction.

4. Washing:

- After the coupling is complete, wash the resin extensively with DMF and DCM to remove excess reagents and byproducts. The peptide-resin is now ready for the next deprotection and coupling cycle.



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References

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